

2,4-Diamino-3,5-dimethylthiobtoluene safety and handling precautions

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Compound of Interest

Compound Name:	2,4-Diamino-3,5-dimethylthiobtoluene
Cat. No.:	B034445

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An In-depth Technical Guide to the Safety and Handling of **2,4-Diamino-3,5-dimethylthiobtoluene**

This guide provides comprehensive safety and handling information for **2,4-Diamino-3,5-dimethylthiobtoluene** (CAS No. 106264-79-3), also known as Dimethylthiobtolenediamine (DMTDA), intended for researchers, scientists, and drug development professionals. It covers hazard identification, personal protection, emergency procedures, and detailed experimental protocols for toxicity assessment.

Chemical Identification and Physical Properties

2,4-Diamino-3,5-dimethylthiobtoluene is a liquid aromatic amine primarily used as a curing agent for polyurethanes and polyureas.^{[1][2]} Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C9H14N2S2	[2][3]
Molecular Weight	214.36 g/mol	[2][4]
Appearance	Amber liquid	[4]
Boiling Point	200 °C (at 1.68 mmHg)	[2][3]
Density	1.206 g/cm³	[2][3]
Vapor Pressure	10 Pa at 25°C	[2]
Water Solubility	162 mg/L at 20°C	[2]
LogP (Octanol-Water Partition Coefficient)	2.5 at 20°C	[2]

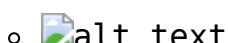
Hazard Identification and Classification

This chemical is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[5] The key hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[5]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[5]
Hazardous to the Aquatic Environment (Long-term)	1	H410: Very toxic to aquatic life with long lasting effects.[5]

GHS Label Elements:

- Pictograms:



-  alt text

- Signal Word: Warning[5]

Experimental Protocols for Toxicity Assessment

The toxicity data for **2,4-Diamino-3,5-dimethylthiobenzene** are derived from standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections detail the methodologies for the key toxicological endpoints.

Acute Oral Toxicity

The acute oral toxicity is typically determined using the OECD Test Guideline 423 ("Acute Toxic Class Method").[5] This method is a stepwise procedure using a small number of animals to classify a substance into a GHS toxicity category.[5]

Methodology:

- Animal Selection: Healthy, young adult rodents (usually female rats) are used.[6]
- Dosing: A group of three animals is administered the chemical orally at a starting dose selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[7]
- Observation: The animals are observed for mortality and clinical signs of toxicity for up to 14 days.[5]
- Stepwise Procedure: The outcome of the first step determines the next step. If mortality is observed, the dose for the next group is lowered. If no mortality is observed, the dose is increased.[5] This continues until enough information is gathered to classify the substance. [5]

Acute Dermal Toxicity

Acute dermal toxicity is assessed following OECD Test Guideline 402.[8] This test provides information on health hazards arising from a single, short-term dermal exposure.[9]

Methodology:

- Animal Selection: Adult rats, rabbits, or guinea pigs with healthy, intact skin are used.[6]
- Preparation: The day before the test, the fur is removed from the dorsal area of the trunk of the test animals.[6]
- Application: The test substance is applied uniformly over a shaved area of at least 10% of the body surface.[10] The area is then covered with a porous gauze dressing for a 24-hour exposure period.[10]
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[8] Body weight is recorded weekly.[8] A gross necropsy is performed at the end of the study.[8]

Skin Sensitization

The potential for a chemical to cause skin sensitization is evaluated using methods like the OECD Test Guideline 429 (Local Lymph Node Assay - LLNA).[4] The LLNA measures the proliferation of lymphocytes in the draining auricular lymph nodes as an indicator of a sensitization response.[4]

Methodology:

- Animal Selection: Mice are typically used for the LLNA.[4]
- Application: The test substance is applied to the dorsal surface of the ears of the test animals for three consecutive days.[4]
- Lymphocyte Proliferation Measurement: Five days after the first application, a radiolabeled substance (e.g., ³H-methyl thymidine) is injected intravenously. The animals are euthanized, and the draining auricular lymph nodes are excised. The incorporation of the radiolabel into the lymph node cells is measured, which is proportional to the lymphocyte proliferation.[4]
- Data Analysis: A stimulation index (SI) is calculated by comparing the proliferation in the test group to the control group. An SI of 3 or greater is considered a positive result for skin sensitization.[4]

Aquatic Toxicity

The toxicity to aquatic organisms is assessed using standardized tests such as the OECD Test Guideline 203 for fish.[\[11\]](#)

Methodology:

- Test Organisms: A standardized fish species, such as Rainbow Trout (*Oncorhynchus mykiss*), is used.[\[5\]](#)[\[12\]](#)
- Exposure: Fish are exposed to a range of concentrations of the test substance in water for a period of 96 hours.[\[11\]](#)
- Observation: Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[\[11\]](#)
- Data Analysis: The concentration that is lethal to 50% of the test organisms (LC50) is calculated at the end of the exposure period.[\[12\]](#)

Safety and Handling Precautions

Given the hazardous nature of **2,4-Diamino-3,5-dimethylthiobenzene**, strict safety protocols must be followed in a laboratory or industrial setting.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[13\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[4\]](#)[\[5\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and impervious clothing to prevent skin contact.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: If ventilation is inadequate or if aerosols or vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge.[\[4\]](#)

Safe Handling and Storage

- Avoid contact with skin, eyes, and clothing.[5][14]
- Do not breathe vapors or mist.[4][5]
- Wash hands thoroughly after handling.[5]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[13]

Emergency Procedures

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
- Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing. Seek medical attention if irritation or a rash occurs.[4][5]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[4][5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.[4]

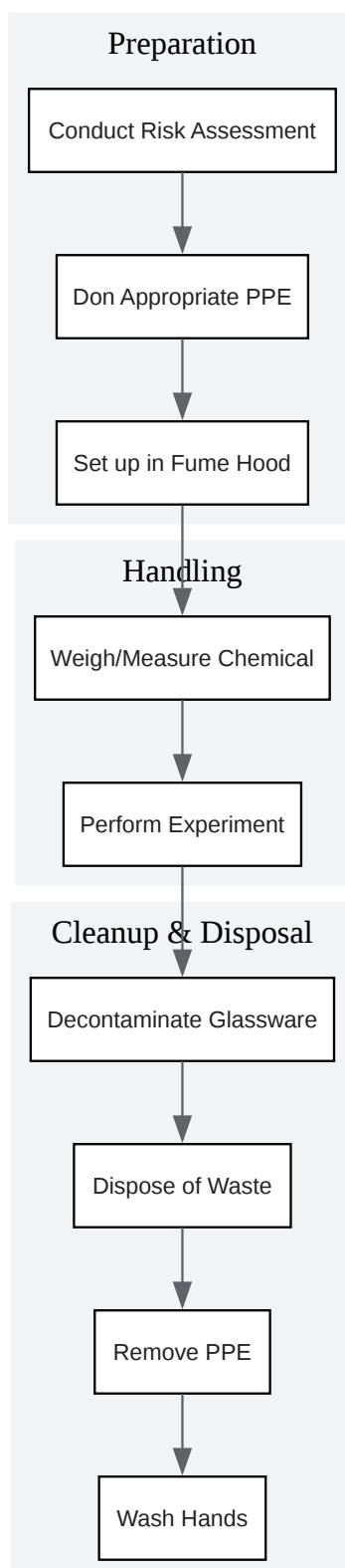
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE.[4][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][5]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[5]

Visualizations

Safe Handling Workflow

The following diagram illustrates a standard workflow for safely handling **2,4-Diamino-3,5-dimethylthiobutene** in a research environment.

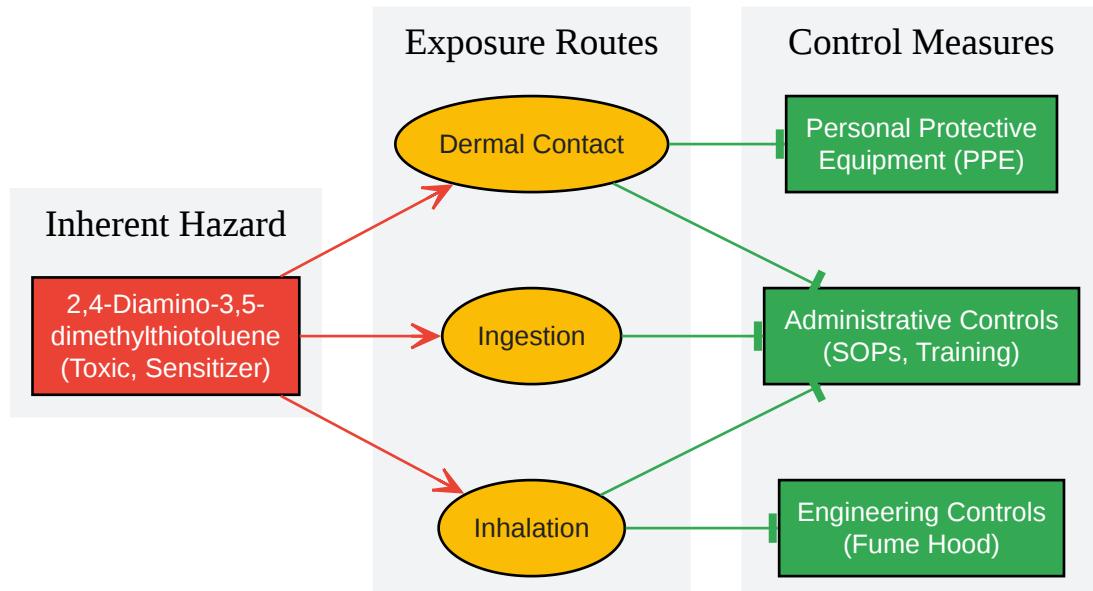


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Caption: Workflow for safe handling of **2,4-Diamino-3,5-dimethylthiobtoluene**.

Hazard Management Logic

This diagram shows the logical relationship between the inherent hazards of the chemical, potential exposure routes, and the control measures implemented to ensure safety.



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Caption: Relationship between hazard, exposure, and control measures.

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